

Technical Guide: Indium(III) Fluoride Trihydrate (InF [1]-3H O)

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Compound of Interest

Compound Name: Indium(3+) trifluoride trihydrate

Cat. No.: B7886559

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Crystal Structure, Synthesis, and Applications in Materials Science[1][2][3][4][5][6][7][8][9]

Executive Summary

Indium(III) fluoride trihydrate (InF

[1][6]-3H

O) is a critical inorganic precursor used in the solution-processing of indium-based semiconductors (e.g., IZO thin-film transistors) and as a Lewis acid catalyst in organic synthesis. Unlike its anhydrous counterpart, which adopts a rigid rhombohedral network, the trihydrate is characterized by a coordination environment capable of facile dehydration and hydrolysis, making it highly reactive for sol-gel applications. This guide provides a definitive structural analysis, synthesis protocols, and characterization standards for researchers in drug development and electronic materials.

Crystallographic Profile

The structural identity of InF

·3H

O is distinct from anhydrous InF

. While the anhydrous form is a high-symmetry polymer, the trihydrate adopts a molecular or chain-like structure stabilized by hydrogen bonding, isostructural with

-AlF

·3H

O.

Crystal Data & Lattice Parameters[5]

- Formula: InF

·3H

O

- Crystal System: Tetragonal

- Space Group:

(No. 129) – Isostructural with

-AlF

·3H

O

- Coordination Geometry: Distorted Octahedral (

-isomer configuration)

- Z (Formula Units per Cell): 2

Parameter	Value (Estimated based on Isostructural Analogs)	Notes
a (Å)	~7.80 - 7.95 Å	Expanded relative to AlF ·3H O due to larger In radius (0.80 Å vs 0.54 Å).
c (Å)	~3.70 - 3.90 Å	Axis along the infinite chain direction (if polymeric).
Density	~3.18 g/cm ³	Significantly lower than anhydrous InF (4.39 g/cm ³).
Solubility	Soluble in water	Hydrolyzes slowly to form In(OH) F species.



Note on Polymorphism: InF

·3H

O is often confused with anhydrous InF

(R

c) in automated databases. Researchers must distinguish between the trihydrate (used in wet synthesis) and the anhydrous phase (used in optical coatings/glasses).

Structural Connectivity

The In

center coordinates with three fluoride ions and three water molecules.

- Primary Coordination Sphere: $[\text{InF}_6(\text{H}_2\text{O})_3]$

$(\text{H}_2\text{O})_3$

$[\text{InF}_6(\text{H}_2\text{O})_3]$ octahedra.

- Connectivity: In the solid state, these units often link via bridging fluorides to form infinite chains or layers, held together by an extensive O-H...F hydrogen bonding network.
- Dehydration Pathway: The lattice water is labile. Heating induces a stepwise transition:

Synthesis & Preparation Protocol

This protocol describes the wet-chemical synthesis of high-purity $\text{InF}_3 \cdot 3\text{H}_2\text{O}$

$\cdot 3\text{H}_2\text{O}$

from Indium(III) Oxide.

Reagents

- Indium(III) Oxide (In_2O_3)

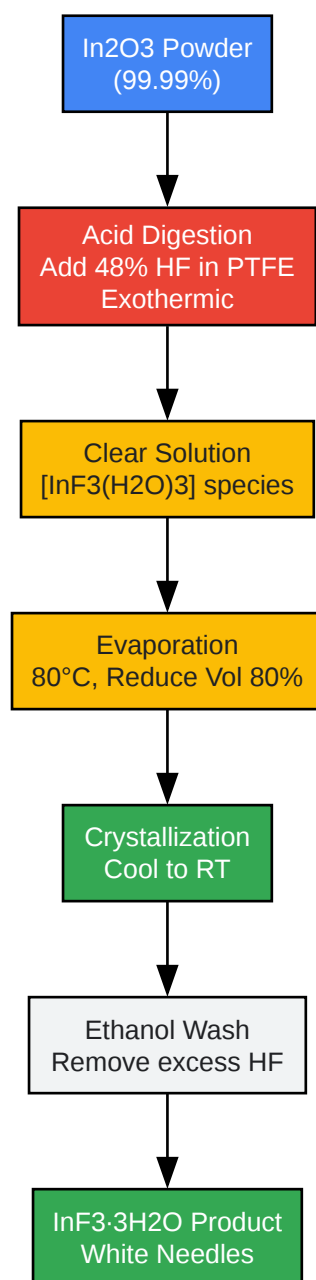
O_3

), 99.99% trace metals basis.

- Hydrofluoric Acid (HF), 48% aqueous solution (ACS Reagent). [DANGER: HF is highly toxic and penetrates skin. Use calcium gluconate gel and full PPE including face shield.]
- Deionized Water (18.2 MΩ·cm).
- Ethanol (Absolute).

Step-by-Step Workflow

- Digestion:
 - Place 5.0 g of In
 - O
 - in a PTFE (Teflon) beaker. Glass cannot be used due to HF etching.
 - Slowly add 20 mL of 48% HF. The reaction is exothermic.
- Crystallization:
 - Cover with a PTFE lid and heat gently at 60°C for 2 hours to ensure complete dissolution.
 - Evaporate the solution slowly on a hotplate at 80°C until the volume is reduced by 80%.
 - Cool to room temperature. White needle-like crystals of $\text{InF} \cdot 3\text{H}_2\text{O}$ will precipitate.
- Purification:
 - Decant the supernatant.
 - Wash the crystals twice with cold ethanol (to remove excess HF and water without redissolving the salt).
 - Vacuum dry at 40°C for 6 hours. Do not exceed 100°C to prevent dehydration.



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Figure 1: Wet-chemical synthesis workflow for Indium(III) Fluoride Trihydrate.

Characterization & Validation

To ensure the material meets the standards for semiconductor or pharmaceutical applications, the following validation steps are required.

X-Ray Diffraction (XRD)

- Expected Pattern: The diffractogram should show sharp peaks corresponding to the tetragonal phase.
- Key Reflections (2 θ , Cu K α): Look for dominant peaks at low angles (~15-20°) representing the (001) or (110) planes of the hydrated lattice.
- Impurity Check: Absence of peaks at 30.6° (In₂O₃) confirms complete conversion.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis is the primary method to confirm stoichiometry (n=3).

- Step 1 (80°C - 150°C): Loss of 2 moles of H₂O (Transition to monohydrate).
- Step 2 (150°C - 250°C): Loss of final H₂O mole (Transition to anhydrous InF₃).
- Step 3 (>300°C): Pyrohydrolysis in air:

Temperature Range	Mass Loss (%)	Event
RT - 150°C	~15.5%	Dehydration (-2 H O)
150°C - 300°C	~7.8%	Dehydration (-1 H O)
> 300°C	Variable	Decomposition to Oxide

Applications in Research & Development

Precursor for IZO Thin-Film Transistors (TFTs)

InF

[9]·3H

O is a key precursor for solution-processed Indium Zinc Oxide (IZO) semiconductors. The fluoride ions act as a "getter" for defects, improving the electron mobility of the amorphous oxide film.

- Mechanism: During annealing (300°C), F ions substitute O sites or volatilize, creating a dense, defect-free lattice.
- Advantage: Enables low-temperature processing compatible with flexible plastic substrates.

Catalysis in Drug Development

While less common than InCl

, the fluoride variant is a water-tolerant Lewis acid used in specific organic transformations:

- Cyanosilylation: Catalyzes the addition of TMS-CN to aldehydes to form cyanohydrins (key intermediates for -hydroxy acids).

- Green Chemistry: Functions in aqueous media, reducing the need for volatile organic solvents.

Radiopharmaceutical Chemistry

Indium-111 (

In) is a gamma-emitting isotope used in SPECT imaging.

- Relevance: Fluoride ligands modulate the binding kinetics of

In to chelators (e.g., DOTA, DTPA) in antibody-drug conjugates. The trihydrate form serves as a stable source of In

for ligand exchange studies.

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